



Application Notes: Gefitinib (Iressa) for Research Laboratories

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Compound of Interest					
Compound Name:	Dooku1				
Cat. No.:	B2688968	Get Quote			

Introduction: Gefitinib is a selective inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase. It functions by binding to the adenosine triphosphate (ATP) binding site of the enzyme, thereby inhibiting its autophosphorylation and the subsequent downstream signaling cascade. These notes provide an overview of commercially available Gefitinib for research use, along with key experimental protocols.

Supplier and Purchasing Information

The following table summarizes purchasing information for Gefitinib from various reputable suppliers. Prices are subject to change and may not include shipping and handling fees. It is recommended to visit the supplier's website for the most current information.



Supplier	Catalog Number	Unit Size	Purity	Price (USD)
Selleck Chemicals	S1025	10 mM (in 1 mL DMSO)	>99%	\$95.00
50 mg	>99%	\$295.00		
100 mg	>99%	\$485.00		
Cayman Chemical	13166	10 mg	≥98%	\$112.00
50 mg	≥98%	\$448.00	_	
100 mg	≥98%	\$784.00		
Tocris Bioscience	3000	50 mg	>99%	\$290.00
100 mg	>99%	\$495.00		
MedChemExpres s	HY-50895	10 mM (in 1 mL DMSO)	99.89%	\$85.00
50 mg	99.89%	\$285.00		
100 mg	99.89%	\$475.00		

Storage and Stability: Gefitinib is typically supplied as a crystalline solid or a pre-dissolved solution in DMSO. For solid forms, it is recommended to store at -20°C. For solutions in DMSO, storage at -20°C is also recommended for long-term stability. Avoid repeated freeze-thaw cycles.

Experimental Protocols In Vitro Kinase Assay for EGFR Inhibition

This protocol outlines a method to determine the half-maximal inhibitory concentration (IC50) of Gefitinib against EGFR.

Materials:



- Recombinant human EGFR kinase domain
- ATP
- Poly(Glu, Tyr) 4:1 peptide substrate
- Gefitinib
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- ADP-Glo™ Kinase Assay (Promega) or similar detection system
- 384-well plates

Procedure:

- Prepare a serial dilution of Gefitinib in kinase buffer.
- In a 384-well plate, add the EGFR enzyme, the peptide substrate, and the various concentrations of Gefitinib.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at 30°C for 60 minutes.
- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay system according to the manufacturer's instructions.
- Plot the percentage of kinase activity against the logarithm of the Gefitinib concentration to determine the IC50 value.

Cell Viability Assay (MTT Assay)

This protocol measures the effect of Gefitinib on the viability of cancer cell lines.

Materials:

EGFR-mutant cancer cell line (e.g., NCI-H1975)



- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Gefitinib
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- 96-well plates
- Plate reader

Procedure:

- Seed the cells in a 96-well plate at a density of 5,000 cells per well and allow them to adhere overnight.
- Treat the cells with various concentrations of Gefitinib for 72 hours.
- Add MTT solution to each well and incubate for 4 hours at 37°C.
- Remove the medium and add DMSO to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a plate reader.
- Calculate the percentage of cell viability relative to the untreated control and plot the results to determine the IC50.

Western Blot Analysis of EGFR Signaling

This protocol assesses the effect of Gefitinib on the phosphorylation of EGFR and downstream signaling proteins.

Materials:

- · EGFR-mutant cancer cell line
- Gefitinib

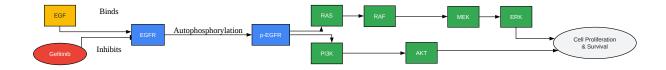


- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Primary antibodies (e.g., anti-phospho-EGFR, anti-total-EGFR, anti-phospho-Akt, anti-total-Akt)
- HRP-conjugated secondary antibodies
- ECL Western blotting detection reagents
- SDS-PAGE gels and blotting equipment

Procedure:

- Treat cells with Gefitinib at various concentrations for a specified time (e.g., 2 hours).
- Lyse the cells and quantify the protein concentration.
- Separate the protein lysates by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane and incubate with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies.
- Detect the protein bands using an ECL detection system.

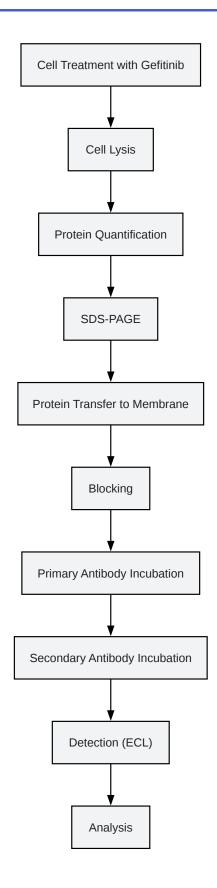
Visualizations



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Caption: EGFR signaling pathway and the inhibitory action of Gefitinib.





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Caption: A typical workflow for Western blot analysis.







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